

Physical and chemical properties of (Bromomethyl)cyclopentane

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Compound of Interest

Compound Name: (Bromomethyl)cyclopentane

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In-Depth Technical Guide to (Bromomethyl)cyclopentane

For Researchers, Scientists, and Drug Development Professionals

Introduction

(Bromomethyl)cyclopentane, also known as cyclopentylmethyl bromide, is a halogenated hydrocarbon with the chemical formula $C_6H_{11}Br$. It exists as a colorless to pale yellow liquid at room temperature and is a versatile synthetic intermediate in organic chemistry.^[1] Its utility is primarily derived from the presence of a reactive bromomethyl group attached to a cyclopentane ring, which allows for the introduction of the cyclopentylmethyl moiety into a variety of molecular scaffolds. This structural feature makes it a valuable building block in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **(Bromomethyl)cyclopentane**, detailed experimental protocols for its synthesis and key reactions, and its applications in drug development.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(Bromomethyl)cyclopentane** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₁ Br	[2]
Molecular Weight	163.06 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.271 g/cm ³ at 25 °C	[2]
Boiling Point	163 °C (760 mmHg)	[2]
Melting Point	-66 °C	[2]
Flash Point	58.8 °C	[2]
Refractive Index	1.489	[2]
Vapor Pressure	4.174 mmHg at 25 °C	[2]
Solubility	Insoluble in water; Soluble in ethanol, ether, and other organic solvents.	[2]
CAS Number	3814-30-0	[2]

Spectroscopic Data

The structural identity of **(Bromomethyl)cyclopentane** can be confirmed by various spectroscopic methods.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum of **(Bromomethyl)cyclopentane** is available and can be used to confirm the presence of the different types of protons in the molecule.[2]
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.
- IR (Infrared Spectroscopy): The IR spectrum can be used to identify the presence of C-H and C-Br bonds.

- **MS (Mass Spectrometry):** Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule.

Note: While the existence of this data is referenced, specific spectra were not available in the initial search results and would typically be obtained experimentally or from spectral databases.

Chemical Properties and Reactivity

The primary chemical reactivity of **(Bromomethyl)cyclopentane** is centered around the bromomethyl group, which is susceptible to nucleophilic substitution reactions. The bromine atom is a good leaving group, and the primary carbon to which it is attached is readily attacked by nucleophiles. This allows for the facile introduction of a wide range of functional groups.

Common nucleophilic substitution reactions include:

- **Cyanation:** Reaction with cyanide salts (e.g., sodium cyanide) to form cyclopentylacetonitrile.
- **Azidation:** Reaction with azide salts (e.g., sodium azide) to form cyclopentylmethyl azide.
- **Alkylation:** Used as an alkylating agent to introduce the cyclopentylmethyl group onto various substrates, such as amines, alcohols, and thiols.

Experimental Protocols

Synthesis of (Bromomethyl)cyclopentane

A common method for the preparation of **(Bromomethyl)cyclopentane** involves the bromination of cyclopentylmethanol. The following is a representative experimental protocol adapted from general procedures for the synthesis of bromoalkanes from alcohols.



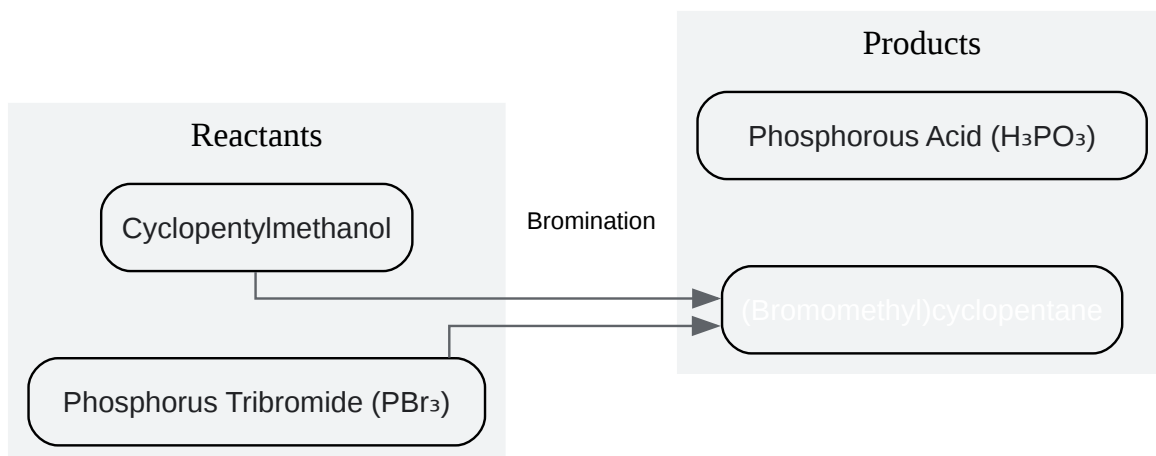
Materials:

- Cyclopentylmethanol
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a dry, round-bottomed flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclopentylmethanol in anhydrous diethyl ether.
- **Addition of PBr_3 :** Cool the flask in an ice bath. Slowly add phosphorus tribromide dropwise from the dropping funnel to the stirred solution. An exothermic reaction will occur. Maintain the temperature below $10\text{ }^\circ\text{C}$ during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for several hours until the reaction is complete (monitor by TLC or GC).
- **Work-up:** Carefully pour the reaction mixture over crushed ice. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate. Filter and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude **(Bromomethyl)cyclopentane** can be purified by vacuum distillation.



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Caption: Synthesis of **(Bromomethyl)cyclopentane** via bromination of cyclopentylmethanol.

Nucleophilic Substitution: Synthesis of Cyclopentylacetonitrile

The following protocol describes the reaction of **(Bromomethyl)cyclopentane** with sodium cyanide, a typical S_N2 reaction.



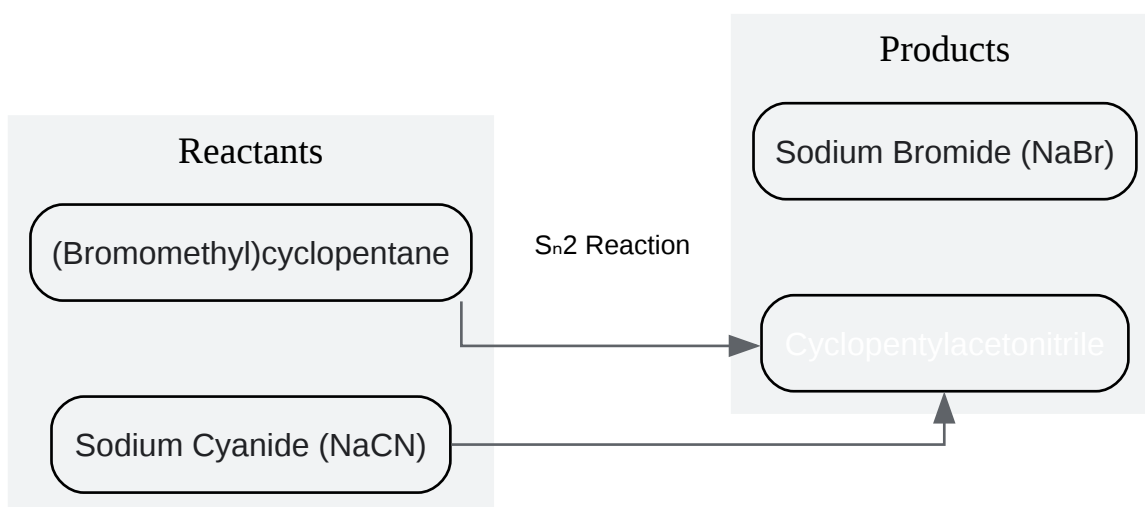
Materials:

- **(Bromomethyl)cyclopentane**
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO) or ethanol
- Water
- Diethyl ether
- Brine

- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Reaction Setup: In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium cyanide in DMSO or ethanol. Caution: Sodium cyanide is highly toxic. Handle with appropriate safety precautions in a well-ventilated fume hood.
- Addition of Substrate: Add **(Bromomethyl)cyclopentane** to the stirred solution.
- Reaction: Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress by TLC or GC.
- Work-up: Cool the reaction mixture to room temperature. Pour the mixture into water and extract with diethyl ether.
- Washing: Wash the combined organic extracts with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate. Filter and remove the solvent under reduced pressure.
- Purification: Purify the crude cyclopentylacetonitrile by vacuum distillation.



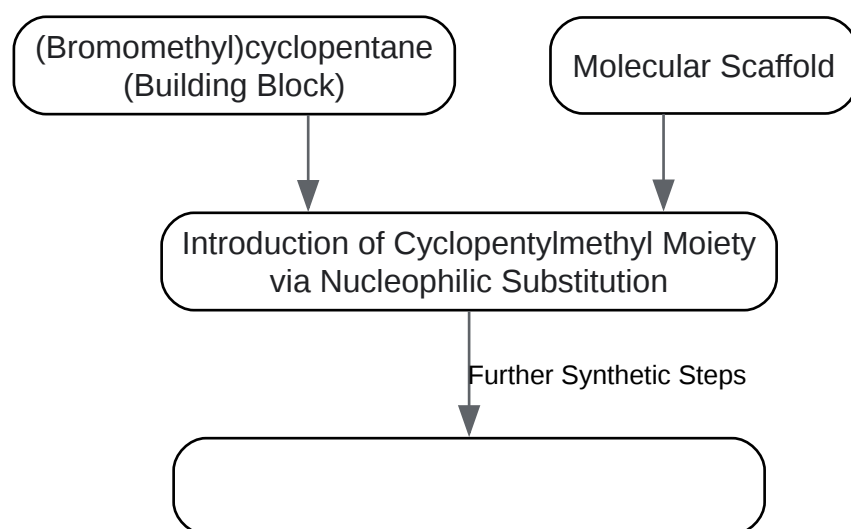
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Caption: Nucleophilic substitution reaction of **(Bromomethyl)cyclopentane** with sodium cyanide.

Role in Drug Development

(Bromomethyl)cyclopentane is not typically an active pharmaceutical ingredient itself, nor is it directly involved in biological signaling pathways. Instead, its significance in drug development lies in its role as a key synthetic intermediate or building block.[1] The cyclopentyl moiety is a desirable feature in some drug candidates as it can influence properties such as lipophilicity, metabolic stability, and binding affinity to biological targets.

The reactivity of the bromomethyl group allows for the incorporation of the cyclopentylmethyl group into a larger molecule that may have therapeutic properties.



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Caption: Role of **(Bromomethyl)cyclopentane** as a synthetic intermediate in drug development.

Safety and Handling

(Bromomethyl)cyclopentane is a flammable liquid and should be handled with appropriate safety precautions.[2] It may be harmful if swallowed, inhaled, or absorbed through the skin. It is recommended to work in a well-ventilated fume hood and to wear personal protective

equipment, including gloves, safety glasses, and a lab coat. Store in a cool, dry, and well-ventilated area away from heat and ignition sources.

Conclusion

(Bromomethyl)cyclopentane is a valuable and versatile reagent in organic synthesis. Its well-defined physical and chemical properties, coupled with its reactivity in nucleophilic substitution reactions, make it an important building block for the synthesis of more complex molecules. For researchers and professionals in drug development, understanding the properties and handling of this compound is crucial for its effective use in the creation of novel therapeutic agents.

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